

Preclinical Profile of L-368,899 Hydrochloride: A Tocolytic Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-368,899 hydrochloride

Cat. No.: B608419

[Get Quote](#)

An In-Depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Preterm labor is a significant clinical challenge, contributing substantially to neonatal morbidity and mortality. The neurohormone oxytocin plays a pivotal role in initiating and sustaining uterine contractions during parturition through its interaction with the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR) predominantly expressed in the myometrium. Consequently, antagonism of the OTR presents a logical therapeutic strategy for the management of preterm labor. This technical guide provides a comprehensive overview of the preclinical pharmacology of **L-368,899 hydrochloride**, a potent, selective, and orally bioavailable non-peptide oxytocin receptor antagonist.

Core Data Summary

The following tables summarize the key quantitative data from preclinical evaluations of **L-368,899 hydrochloride**, facilitating a clear comparison of its pharmacological properties across different experimental systems.

Table 1: Receptor Binding Affinity of L-368,899

Species	Tissue/Recept or	Radioligand	Parameter	Value (nM)
Rat	Uterus	[³ H]Oxytocin	IC ₅₀	8.9[1][2]
Human	Uterus	[³ H]Oxytocin	IC ₅₀	26[1][2]
Rat	Uterus	[³ H]Oxytocin	K _i	3.6
Human	Uterus	[³ H]Oxytocin	K _i	13
Coyote	OXTR	¹²⁵ I-OVTA	K _i	12.38[3]
Human	Vasopressin V _{1a} (Liver)	Not Specified	IC ₅₀	510[1]
Human	Vasopressin V ₂ (Kidney)	Not Specified	IC ₅₀	960[1]
Rat	Vasopressin V _{1a} (Liver)	Not Specified	IC ₅₀	890[1]
Rat	Vasopressin V ₂ (Kidney)	Not Specified	IC ₅₀	2400[1]
Coyote	AVPR1a	¹²⁵ I-LVA	K _i	511.6[3]

Table 2: In Vitro and In Vivo Tocolytic Efficacy of L-368,899

Model System	Species	Parameter	Value
Isolated Uterus	Rat	pA ₂	8.9
Anesthetized Rat (i.v.)	Rat	AD ₅₀	350 µg/kg
Anesthetized Rat (i.d.)	Rat	AD ₅₀	7 mg/kg
Pregnant Rhesus Macaque (i.v.)	Rhesus Macaque	AD ₅₀	27 µg/kg
In situ Uterus (i.v.)	Rat	ED ₅₀	0.35 mg/kg

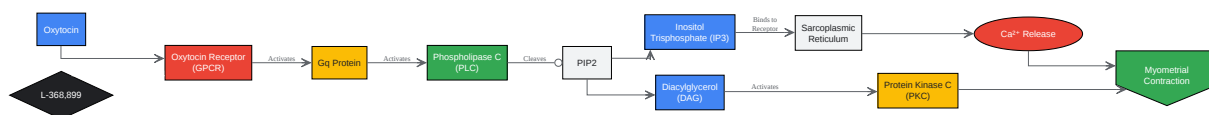
Table 3: Pharmacokinetic Parameters of L-368,899

Species	Sex	Dose (mg/kg)	Route	t _{1/2} (hr)	CL (mL/min/kg)	Vdss (L/kg)	Bioavailability (%)
Rat	Female	5	Oral	~2	23-36	2.0-2.6	14[1][4]
Rat	Male	5	Oral	~2	23-36	2.0-2.6	18[1][4]
Rat	Female	25	Oral	~2	23-36	2.0-2.6	17[1]
Rat	Male	25	Oral	~2	23-36	2.0-2.6	41[1][4]
Dog	Female	1, 2.5, 10	i.v.	~2	23-36	3.4-4.9	-
Dog	Female	5	Oral	~2	23-36	3.4-4.9	17[4]
Dog	Female	33	Oral	~2	23-36	3.4-4.9	41[4]

Signaling Pathways and Experimental Workflows

Oxytocin Receptor Signaling Pathway

L-368,899 exerts its tocolytic effect by competitively antagonizing the oxytocin receptor. The binding of oxytocin to its receptor primarily activates the Gq alpha subunit of the heterotrimeric G protein. This initiates a downstream signaling cascade culminating in myometrial contraction. The key steps in this pathway are depicted in the following diagram.

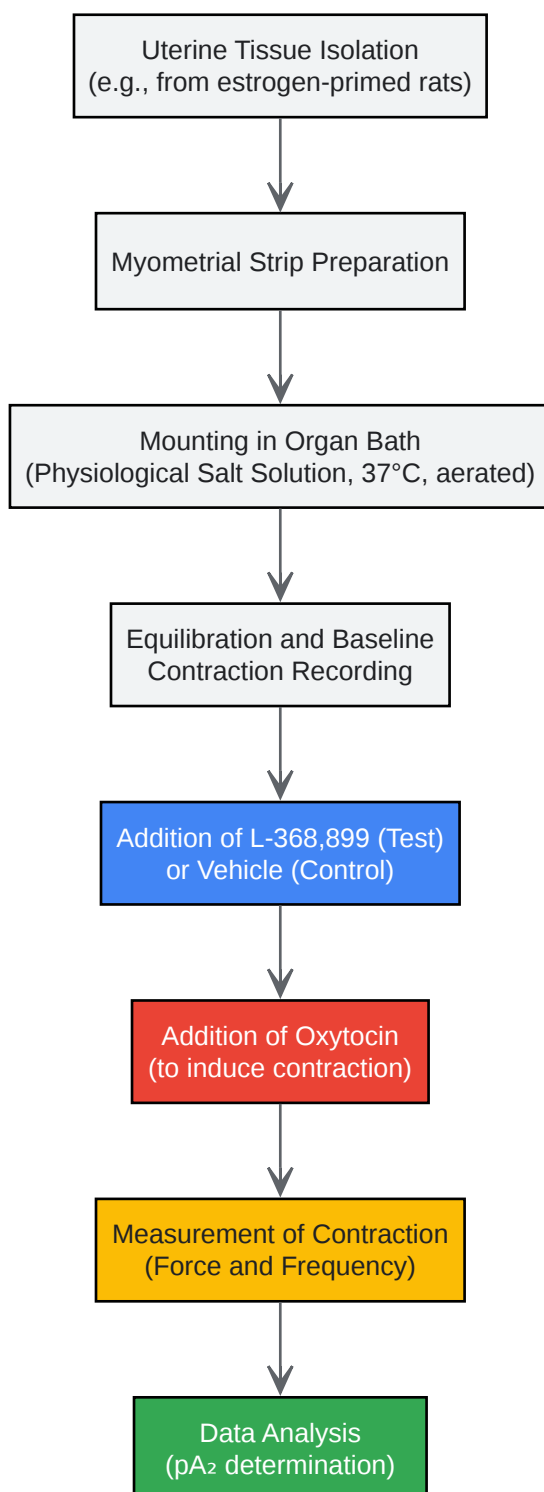


[Click to download full resolution via product page](#)

Caption: Oxytocin receptor signaling cascade and the inhibitory action of L-368,899.

Experimental Workflow: In Vitro Myometrial Contraction Assay

The following diagram illustrates a typical workflow for assessing the inhibitory effect of L-368,899 on oxytocin-induced myometrial contractions in vitro.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. File:Oxytocin receptor pathways.jpg - Embryology [embryology.med.unsw.edu.au]
- 4. karger.com [karger.com]
- To cite this document: BenchChem. [Preclinical Profile of L-368,899 Hydrochloride: A Tocolytic Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608419#preclinical-studies-of-l-368-899-hydrochloride-for-tocolysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com